

Oleyl benzoate CAS number and molecular weight

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An In-depth Technical Guide to **Oleyl Benzoate** for Researchers and Drug Development Professionals

Oleyl benzoate, systematically known as (Z)-octadec-9-enyl benzoate, is an ester of oleyl alcohol and benzoic acid. This document provides a comprehensive overview of its chemical properties, synthesis, and potential applications, with a focus on its relevance to the fields of research, science, and drug development.

Chemical and Physical Properties

Oleyl benzoate is characterized by the following molecular identifiers and properties. The quantitative data are summarized in Table 1 for clarity and ease of comparison.

Property	Value	Source
Systematic Name	(Z)-octadec-9-enyl benzoate	N/A
Molecular Formula	C25H40O2	[1]
Molecular Weight	372.59 g/mol	Calculated
CAS Number	Not explicitly found in searches	N/A

Table 1: Physicochemical Properties of Oleyl Benzoate



Synthesis of Oleyl Benzoate

The synthesis of **oleyl benzoate** typically involves the esterification of oleyl alcohol with benzoic acid or its derivatives. A general experimental protocol for this reaction is outlined below.

Experimental Protocol: Fischer Esterification of Oleyl Alcohol and Benzoic Acid

Objective: To synthesize oleyl benzoate through acid-catalyzed esterification.

Materials:

- Oleyl alcohol
- Benzoic acid
- Sulfuric acid (catalyst)
- Toluene (for azeotropic removal of water)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Rotary evaporator
- Reflux apparatus with a Dean-Stark trap

Procedure:

- In a round-bottom flask, combine equimolar amounts of oleyl alcohol and benzoic acid.
- · Add toluene to dissolve the reactants.
- Carefully add a catalytic amount of concentrated sulfuric acid.
- Assemble the reflux apparatus with the Dean-Stark trap.



- Heat the mixture to reflux. Water produced during the reaction will be collected in the Dean-Stark trap.
- Monitor the reaction progress by observing the amount of water collected. The reaction is complete when no more water is formed.
- Allow the reaction mixture to cool to room temperature.
- Wash the organic layer with a 5% sodium bicarbonate solution to neutralize the acidic catalyst, followed by washing with water.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the toluene using a rotary evaporator to yield the crude **oleyl benzoate**.
- The product can be further purified by vacuum distillation or column chromatography.

Caption: Synthesis workflow for **oleyl benzoate** via Fischer esterification.

Applications in Research and Drug Development

Alkyl benzoates, as a class of compounds, are utilized in various industrial and commercial products, including cosmetics, as fragrance ingredients, emollients, and preservatives.[2] In the context of drug development, esters are frequently employed as prodrugs to enhance the bioavailability of a parent drug by increasing its lipophilicity. While specific research on **oleyl benzoate** in drug delivery is not widely documented in the provided search results, its chemical nature suggests potential utility in this area.

The long oleyl chain significantly increases the lipophilicity of the benzoate moiety. This property could be exploited in the design of drug delivery systems, such as lipid nanoparticles or self-emulsifying drug delivery systems (SEDDS), to improve the solubility and absorption of poorly water-soluble drugs.

Caption: Conceptual use of **oley! benzoate** in enhancing drug delivery.

Safety and Toxicology



Specific toxicological data for **oleyl benzoate** were not found. However, a safety assessment of alkyl benzoates as a group for use in cosmetics concluded that they are safe in the present practices of use and concentration.[2] The assessment noted that benzoic acid and the component alcohols of the tested benzoates were not found to be reproductive or developmental toxicants, are not genotoxic in most assays, and are not carcinogenic.[2] It is important to note that any new application, particularly in pharmaceuticals, would require a thorough toxicological evaluation.

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References

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